

4'-Bromoaleroephone: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **4'-Bromoaleroephone**

Cat. No.: **B053498**

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide to the safe handling, storage, and emergency procedures for **4'-Bromoaleroephone**. The information herein is compiled from various safety data sheets and chemical databases to ensure a comprehensive overview for laboratory and research professionals.

Chemical and Physical Properties

4'-Bromoaleroephone is a yellow crystalline powder.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C11H13BrO	[3][4][5]
Molecular Weight	241.12 g/mol	[3][4]
CAS Number	7295-44-5	[1][3]
Appearance	Yellow powder solid / crystalline powder	[1][2][6]
Melting Point	34 - 36 °C / 93.2 - 96.8 °F	[1][3][7]
Boiling Point	168 - 169 °C @ 20 mmHg	[3][7]
Flash Point	110 °C / 230 °F	[7][8]
Solubility	Low water solubility	[1]
Odor	No information available	[1]

Hazard Identification and Classification

While some sources state that **4'-Bromoaleroephone** is not classified as a dangerous substance or mixture according to the Globally Harmonized System (GHS), others indicate it can cause skin, eye, and respiratory irritation.[9][10] It is crucial to handle this compound with care, adhering to good industrial hygiene and safety practices.[1][9]

Potential Health Effects:

- Eye Contact: May cause serious eye irritation.[10]
- Skin Contact: May cause skin irritation.[10][11]
- Inhalation: May cause respiratory irritation.[10]
- Ingestion: Harmful if swallowed.[11]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4'-Bromoalvalerophenone** to minimize exposure.

PPE Category	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[7][9]
Skin Protection	Chemical-resistant gloves (inspected prior to use), and fire/flame resistant and impervious clothing.	[9][12]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or irritation is experienced. A type N95 (US) respirator is also suggested.	[3][9]
Body Protection	Wear protective clothing and chemical-resistant boots. An apron is recommended when mixing or loading.	[12][13]

Experimental Protocols: Safety and Emergency Procedures

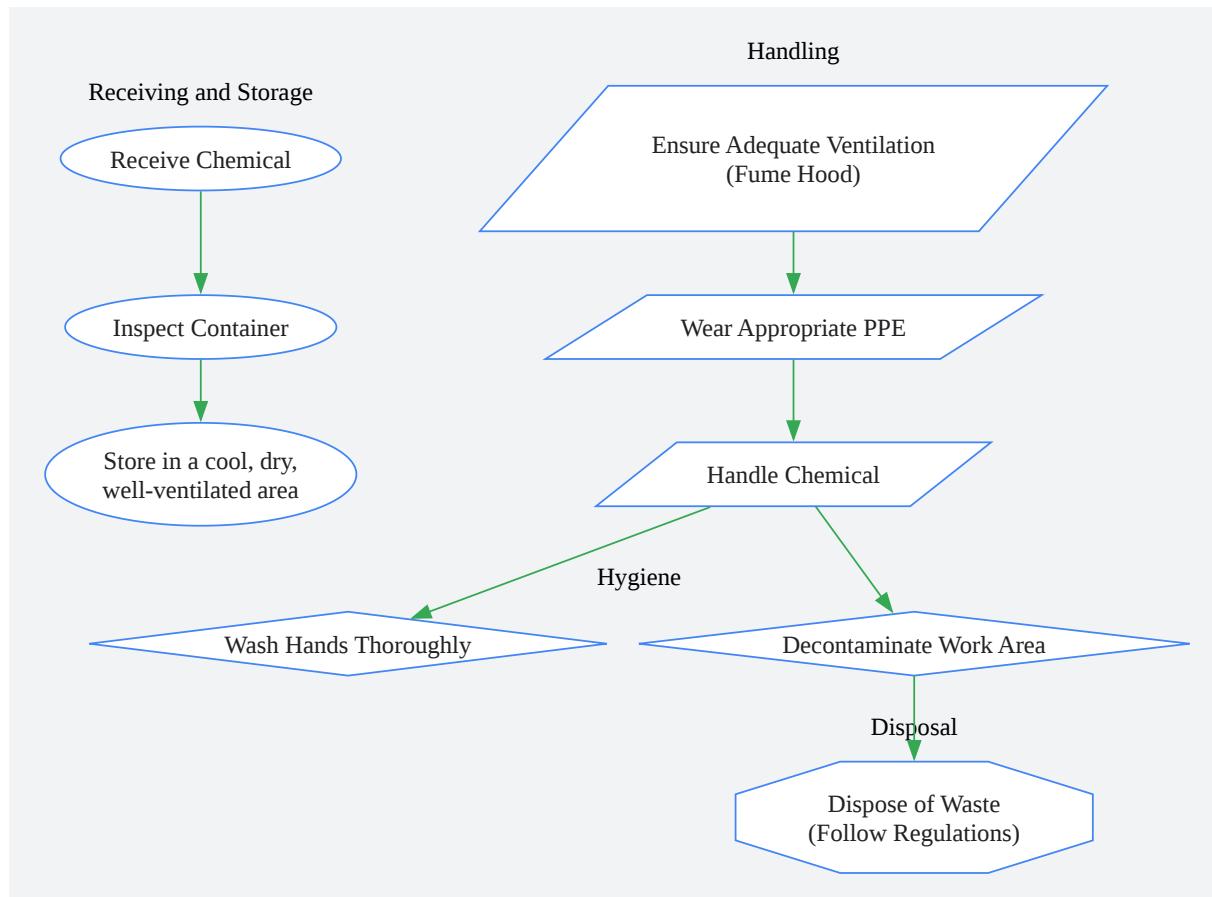
Detailed methodologies for safe handling and emergency response are critical for minimizing risk in a laboratory setting.

General Handling Protocol

This protocol outlines the standard procedure for handling **4'-Bromoalvalerophenone** from receipt to disposal.

Methodology:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][9]
 - Keep away from incompatible materials such as strong oxidizing agents.[1][9]
- Handling:
 - Ensure adequate ventilation in the handling area.[1][9] A chemical fume hood is recommended.[12]
 - Avoid contact with skin and eyes.[1][9] Do not breathe dust.[1][9]
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.[9]
 - Ground all equipment containing the material.[8]
- Hygiene Measures:
 - Handle in accordance with good industrial hygiene and safety practices.[1][9]
 - Wash hands thoroughly after handling.[9] Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.[14]
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[10][11][14]



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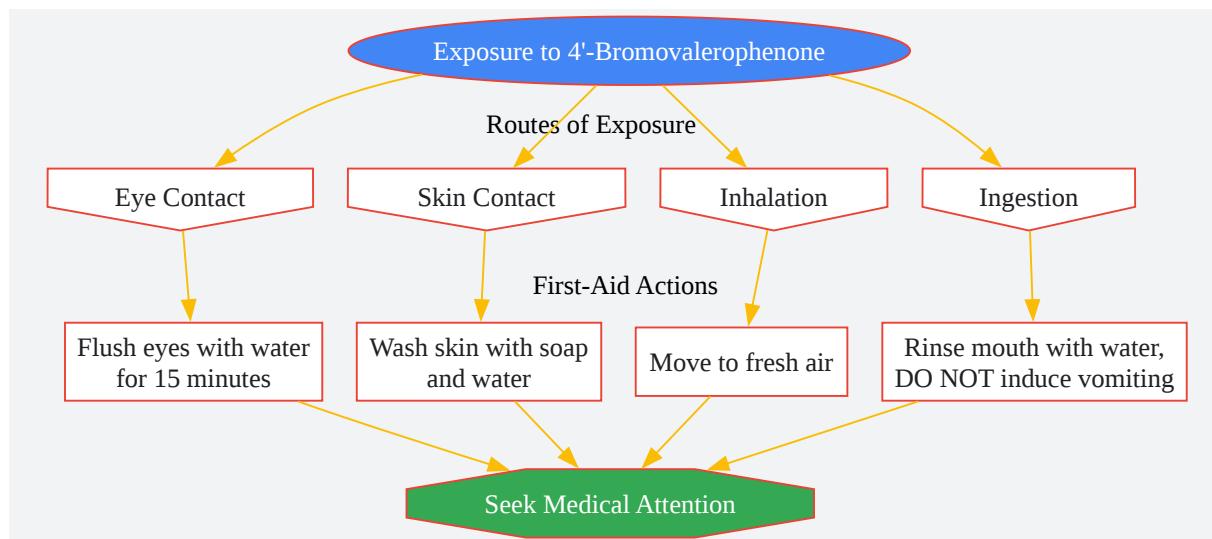
Safe Handling Workflow for 4'-Bromovalerophenone

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Methodology:

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.
[\[1\]](#)[\[7\]](#)
 - Remove contact lenses if present and easy to do so.
 - Seek medical attention.
[\[1\]](#)[\[7\]](#)
- Skin Contact:
 - Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.
[\[1\]](#)[\[7\]](#)
 - Seek medical attention.
[\[1\]](#)[\[7\]](#)
- Inhalation:
 - Remove the person from exposure and move to fresh air.
[\[1\]](#)[\[7\]](#)
 - If breathing is difficult, administer oxygen.
[\[12\]](#)
 - If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.
[\[9\]](#)
 - Seek medical attention.
[\[12\]](#)
- Ingestion:
 - Clean mouth with water.
[\[1\]](#)[\[7\]](#)
 - Do NOT induce vomiting.
[\[9\]](#)[\[12\]](#)
 - Give water to the victim to drink.
[\[12\]](#)
 - Seek medical attention immediately.
[\[9\]](#)[\[12\]](#)



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First-Aid Decision Pathway

Fire-Fighting Measures

In the event of a fire involving **4'-Bromovalerophenone**, the following measures should be taken.

Methodology:

- Suitable Extinguishing Media:
 - Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1][7]
- Specific Hazards:
 - Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[1][7]
- Protective Equipment:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][7][12]
- Fire-Fighting Procedures:
 - Alert the fire brigade and inform them of the location and nature of the hazard.[14]
 - Use a water spray to cool fire-exposed containers.[14]
 - Prevent spillage from entering drains or water courses.[14]

Accidental Release Measures

For spills, the following cleanup protocol should be followed.

Methodology:

- Personal Precautions:
 - Ensure adequate ventilation.[1][7]
 - Evacuate personnel to safe areas.[9]
 - Avoid dust formation.[9]
 - Wear appropriate personal protective equipment (see Section 3).[9]
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[9]
 - Do not let the product enter drains.[9][10]
- Containment and Cleanup:
 - For minor spills, use dry clean-up procedures and avoid generating dust.[14] Sweep up and shovel into suitable containers for disposal.[1][7]
 - For major spills, clear the area of personnel and move upwind.[14]

- Recover the product wherever possible.[[14](#)]
- Place residues in labeled plastic bags or other containers for disposal.[[14](#)]
- Ventilate the area and wash the spill site after material pickup is complete.[[12](#)]

Toxicological Information

There is no acute toxicity information available for this product.[[1](#)] The health hazards have not been fully investigated.[[12](#)] It is advised to limit all unnecessary personal contact.[[14](#)]

Stability and Reactivity

- Stability: Stable under normal conditions.[[1](#)][[9](#)]
- Conditions to Avoid: Incompatible products, extremes of temperature, and direct sunlight.[[1](#)][[9](#)]
- Incompatible Materials: Strong oxidizing agents.[[1](#)][[7](#)][[9](#)]
- Hazardous Decomposition Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[[7](#)]

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 4'-BROMOVALEROPHENONE | 7295-44-5 [chemicalbook.com]
- 3. 4 -Bromovalerophenone = 98 7295-44-5 [sigmaaldrich.com]
- 4. 4'-Bromovalerophenone | C11H13BrO | CID 81717 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4'-Bromovalerophenone 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]

- 6. bocsci.com [bocsci.com]
- 7. fishersci.com [fishersci.com]
- 8. oxfordlabchem.com [oxfordlabchem.com]
- 9. nitrochemis.com [nitrochemis.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. cochise.edu [cochise.edu]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 14. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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